

# An In-depth Technical Guide to Bismuth-214 Gamma Ray Energies and Intensities

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## Compound of Interest

Compound Name: *Bismuth-214*

Cat. No.: *B1233251*

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## Introduction

**Bismuth-214** ( $^{214}\text{Bi}$ ) is a critical radionuclide in the Uranium-238 ( $^{238}\text{U}$ ) decay series, positioned as a daughter product of Lead-214 ( $^{214}\text{Pb}$ ). With a half-life of approximately 19.9 minutes, it primarily undergoes beta decay to Polonium-214 ( $^{214}\text{Po}$ ), a process accompanied by the emission of a complex spectrum of gamma rays.<sup>[1]</sup> The distinct energies and intensities of these gamma emissions make  $^{214}\text{Bi}$  a significant contributor to the natural radiation background and a valuable subject of study in various scientific and technical fields. Its well-characterized gamma spectrum is frequently utilized for the energy and efficiency calibration of gamma-ray spectrometers. This guide provides a detailed overview of the gamma ray energies and intensities of **Bismuth-214**, outlines common experimental protocols for their measurement, and illustrates its decay pathway.

## Data Presentation: Gamma Ray Energies and Intensities of Bismuth-214

The following table summarizes the most prominent gamma ray emissions from the decay of **Bismuth-214**. The data is compiled from evaluated nuclear data sources and represents the current consensus on the energies and their relative intensities.

Gamma Ray Energy (keV)	Intensity (%)	Source / Reference
609.312	45.49	<a href="#">[2]</a>
1120.287	14.91	
1764.494	15.30	
768.356	4.88	<a href="#">[2]</a>
1238.110	5.85	
934.061	3.12	
1377.669	3.99	
2204.21	5.06	
1729.595	2.96	
2447.70	1.58	<a href="#">[2]</a>
806.17	1.23	
1407.98	2.48	
1509.22	2.19	
1661.28	1.15	
1847.42	2.12	
2118.51	1.21	
295.213	18.42	
351.921	35.60	

Note: This table presents a selection of the most intense and commonly referenced gamma rays. A complete list can be found in comprehensive nuclear databases such as the Evaluated Nuclear Structure Data File (ENSDF).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Experimental Protocols

The precise measurement of **Bismuth-214** gamma ray energies and intensities relies on high-resolution gamma-ray spectroscopy. The following outlines a typical experimental methodology.

## Detector System

- **High-Purity Germanium (HPGe) Detectors:** These are the detectors of choice for high-resolution gamma spectroscopy due to their excellent energy resolution, which is crucial for separating the closely spaced gamma-ray peaks of  $^{214}\text{Bi}$ .[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) Coaxial or well-type HPGe detectors are commonly employed.
- **Sodium Iodide (NaI(Tl)) Scintillation Detectors:** While offering lower energy resolution compared to HPGe detectors, NaI(Tl) detectors are useful for applications where high efficiency is more critical than resolving complex spectra.[\[14\]](#)
- **Shielding:** The detector is typically housed within a shield made of low-background lead to minimize interference from ambient background radiation. The inner lining of the shield is often made of copper to absorb X-rays generated within the lead.
- **Cooling:** HPGe detectors require cooling to liquid nitrogen temperatures (77 K) to reduce thermal noise and achieve optimal performance.

## Sample Preparation and Placement

- **Source:** **Bismuth-214** is naturally present in materials containing Uranium-238 and its progeny. For calibration purposes, certified radioactive sources containing Radium-226 (which is in secular equilibrium with  $^{214}\text{Bi}$ ) are often used.
- **Geometry:** The sample is placed at a reproducible and well-defined distance from the detector to ensure consistent counting geometry.

## Data Acquisition

- **Electronics:** The signal from the detector is processed through a preamplifier, a shaping amplifier, and then digitized by an Analog-to-Digital Converter (ADC). The digitized signal is then sent to a Multi-Channel Analyzer (MCA) which builds the energy spectrum.
- **Software:** Specialized software is used to control the data acquisition process, visualize the spectrum in real-time, and store the data for later analysis.[\[15\]](#)

## Calibration

- **Energy Calibration:** An energy calibration is performed to establish a precise relationship between the channel number in the MCA and the corresponding gamma-ray energy. This is achieved by measuring the spectrum of a calibration source with well-known gamma-ray energies (e.g., Cobalt-60, Cesium-137, Europium-152).
- **Efficiency Calibration:** An efficiency calibration is necessary to determine the detector's response as a function of gamma-ray energy. This allows for the conversion of the measured count rate of a gamma-ray peak to its emission intensity. A multi-nuclide calibration source with a range of gamma-ray energies is typically used for this purpose.

## Data Analysis

- **Peak Identification:** The gamma-ray peaks corresponding to the decay of **Bismuth-214** are identified in the measured spectrum based on their energies.
- **Peak Area Determination:** The net area of each photopeak is determined by fitting a Gaussian function to the peak and subtracting the underlying background continuum.
- **Intensity Calculation:** The emission intensity (I) of a specific gamma ray is calculated using the following formula:

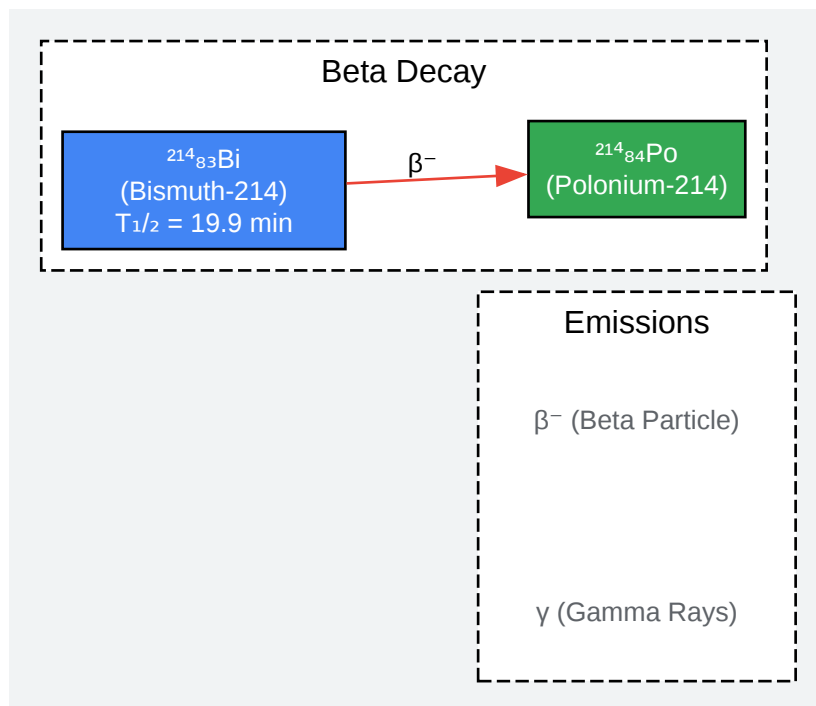
$$I = (N / (t * \epsilon * A))$$

where:

- N is the net peak area (counts)
- t is the live counting time (seconds)
- $\epsilon$  is the detector efficiency at the gamma-ray energy
- A is the activity of the **Bismuth-214** source (Becquerels)

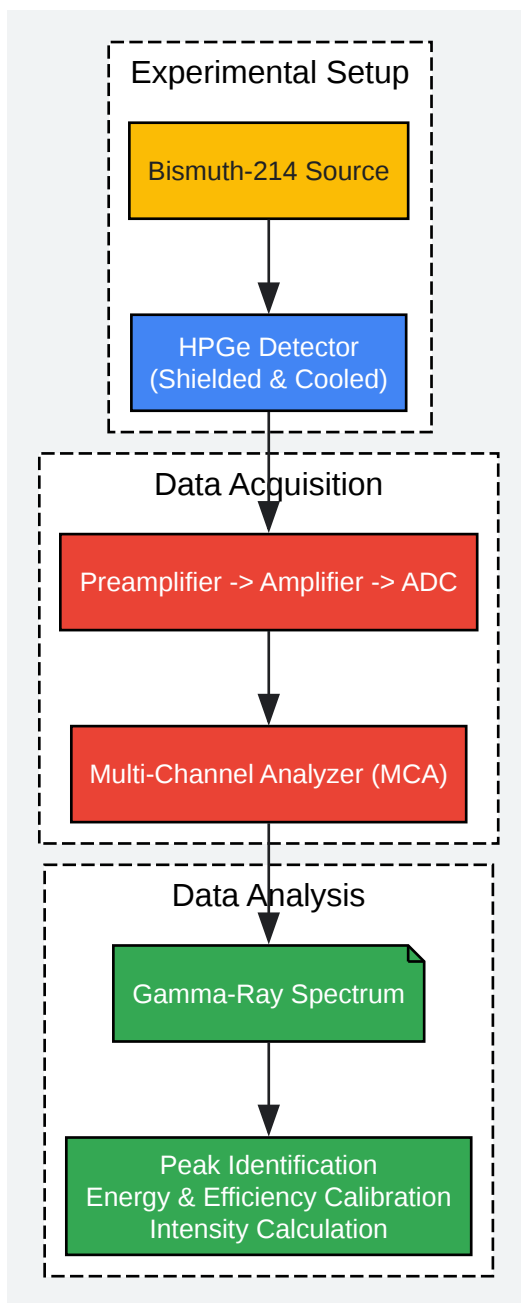
## Mandatory Visualization

The following diagrams illustrate the decay of **Bismuth-214** and a typical experimental workflow for gamma ray spectroscopy.



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Caption: Beta decay of **Bismuth-214** to Polonium-214.



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